

A Comparative Guide to OGG1 Inhibitors: TH5487 and Beyond

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the 8-oxoguanine DNA glycosylase 1 (OGG1) inhibitor **TH5487** with other notable inhibitors of this key DNA repair and signaling protein. OGG1 is a critical enzyme in the base excision repair (BER) pathway, responsible for recognizing and excising the premutagenic lesion 8-oxoguanine (8-oxoG) from DNA. Beyond its canonical role in DNA repair, OGG1 is increasingly recognized as a modulator of gene expression, particularly in inflammatory processes, making it an attractive therapeutic target. This document summarizes key quantitative data, details experimental methodologies for inhibitor characterization, and visualizes relevant biological pathways to aid researchers in selecting and utilizing these chemical probes.

Quantitative Comparison of OGG1 Inhibitors

The following table summarizes the in vitro potency and selectivity of **TH5487** against other well-characterized OGG1 inhibitors.



Inhibitor	OGG1 IC50 (nM)	Mechanism of Action	Selectivity Notes	Reference(s)
TH5487	342	Active-site inhibitor, prevents OGG1 binding to 8-oxoG in DNA.	Selective for OGG1 over other DNA glycosylases (NEIL1, NTH1, SMUG1, UNG2) and various Nudix hydrolases.[1] Shows off-target inhibition of efflux pumps MDR1 and BCRP.[2][3]	[4]
SU0268	59	Active-site inhibitor, prevents OGG1 binding to 8-oxoG in DNA.	Selective for OGG1 over other base excision repair enzymes. [5][6] Also shows off-target inhibition of efflux pumps MDR1 and BCRP, and can impair mitotic progression.[2][3]	[7]
O8	220	Inhibits Schiff base formation during OGG1 catalysis, does not prevent DNA binding.	>200-fold selective for OGG1 over other DNA glycosylases like NEIL1 and NTH1.[1]	[1]

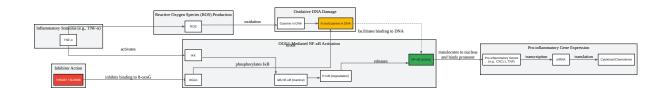


O151	~200-600	Inhibits Schiff base formation during OGG1 catalysis.	Selective for OGG1 over other DNA glycosylases.[1]	[1]
O154	~200-600	Inhibits Schiff base formation during OGG1 catalysis.	Selective for OGG1 over other DNA glycosylases.[1]	[1]
O158	~200-600	Inhibits Schiff base formation during OGG1 catalysis.	Selective for OGG1 over other DNA glycosylases.[1]	[1]
O167	~200-600	Inhibits Schiff base formation during OGG1 catalysis.	Selective for OGG1 over other DNA glycosylases.[1]	[1]

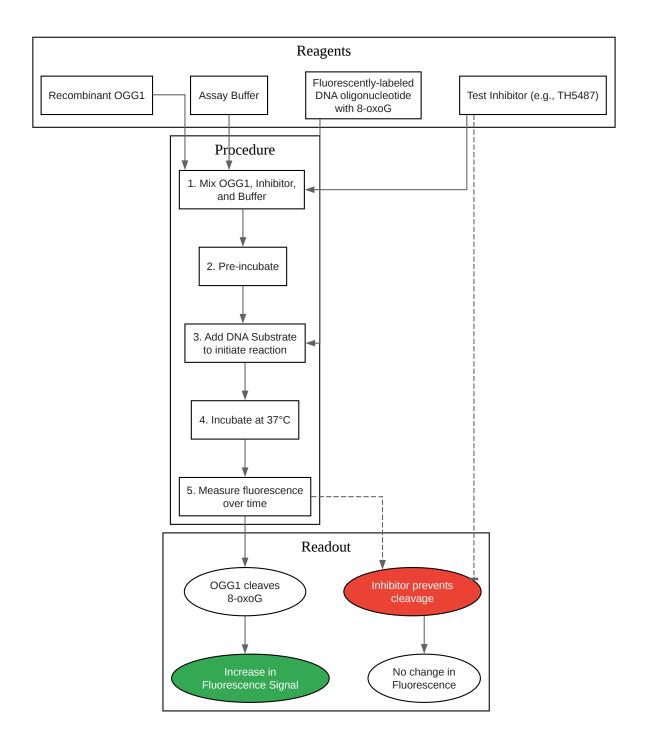
Signaling Pathways and Experimental Workflows

To visually represent the biological context and experimental procedures discussed, the following diagrams have been generated using Graphviz.

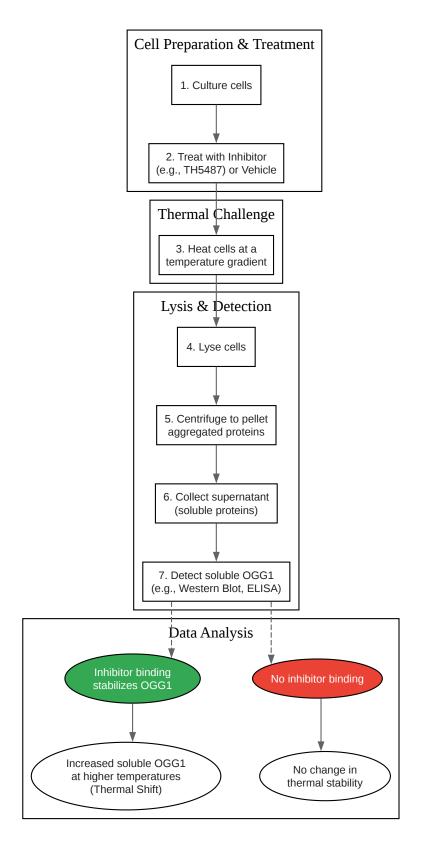












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